

Safeguarding Your Research: A Comprehensive Guide to Handling Pratensein

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Compound of Interest

Compound Name: *Pratensein*

Cat. No.: *B192153*

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Pratensein**, a naturally occurring O-methylated isoflavone.[1] Adherence to these protocols is critical for minimizing exposure risks and ensuring proper disposal.

Immediate Safety and Hazard Information

Pratensein is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[2] Therefore, stringent adherence to safety protocols is necessary to protect both laboratory personnel and the environment.

Hazard Classification:

- Acute Oral Toxicity: Category 4[2]
- Acute Aquatic Toxicity: Category 1[2]
- Chronic Aquatic Toxicity: Category 1[2]

Precautionary Statements:

- Wash skin thoroughly after handling.[2]
- Do not eat, drink, or smoke when using this product.[2]

- Avoid release to the environment.[2]
- If swallowed, call a poison center or doctor.[2]
- Collect spillage.[2]
- Dispose of contents/container to an approved waste disposal plant.[2]

Property	Value
Chemical Formula	C16H12O6
Molecular Weight	300.26 g/mol [1]
CAS Number	2284-31-3[2]
Appearance	No data available
Storage Temperature	Powder: -20°C; In solvent: -80°C[2]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents[2][3]

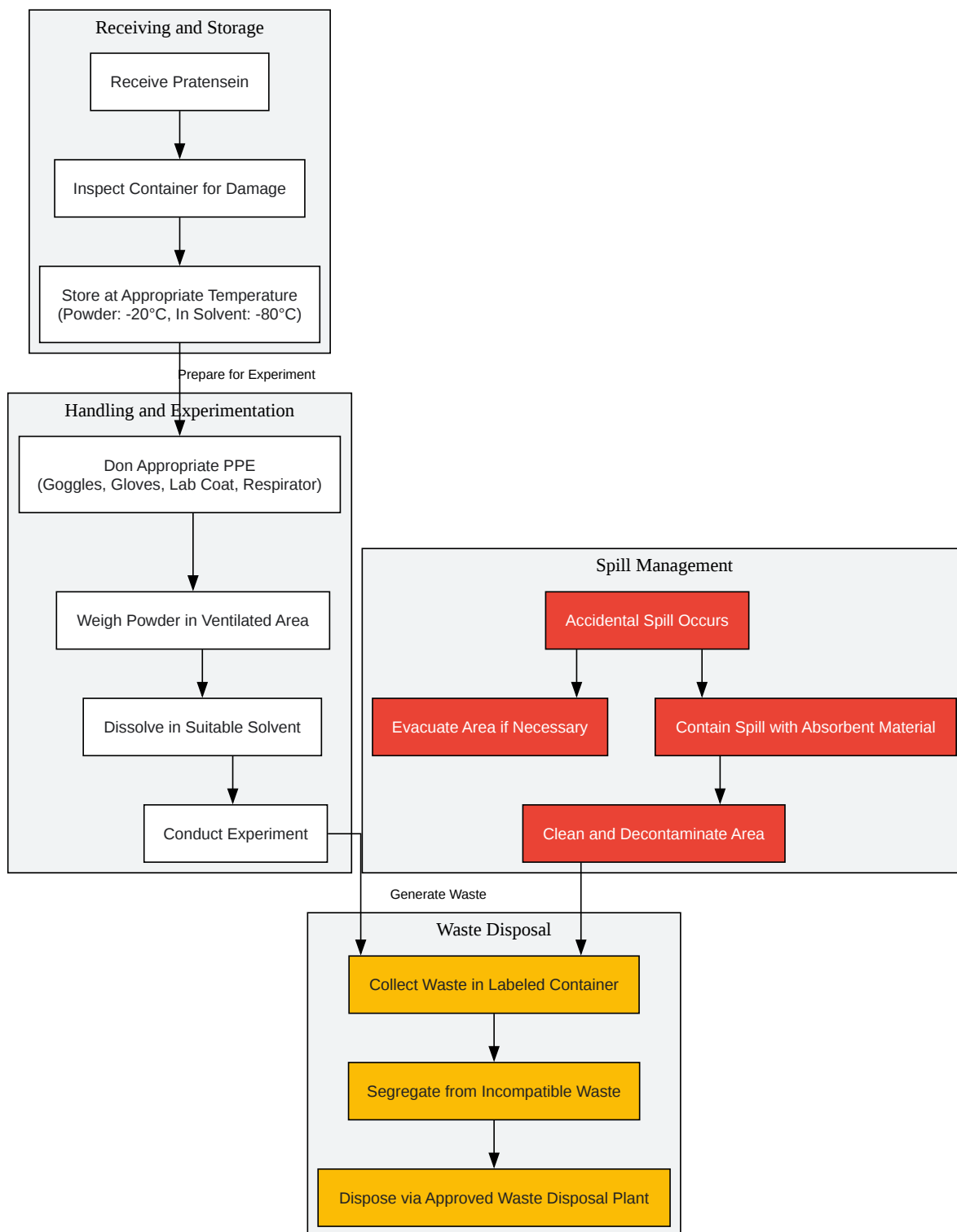
Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is crucial when handling **Pratensein**. The following PPE is mandatory to minimize exposure through inhalation, ingestion, and skin or eye contact.

- Eye Protection: Safety goggles with side-shields are required to protect against splashes or airborne particles.[2]
- Hand Protection: Wear protective gloves. The specific glove material should be selected based on the solvent used and the duration of handling.
- Body Protection: A lab coat or impervious clothing is necessary to protect the skin.[2]
- Respiratory Protection: Use a suitable respirator, especially when handling the powder form, to avoid inhalation of dust.[2]

Operational Plan: From Receipt to Disposal

A systematic workflow ensures safety at every stage of handling **Pratensein**.



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Caption: Safe handling and disposal workflow for **Pratensein**.

Step-by-Step Emergency Procedures

First Aid Measures:

- **Eye Contact:** Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Continue to rinse for at least 15 minutes. Seek medical attention.[2][3]
- **Skin Contact:** Flush contaminated skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if symptoms occur.[2][3]
- **Inhalation:** Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. It may be dangerous to the person providing aid to give mouth-to-mouth resuscitation. Get medical attention if adverse health effects persist or are severe.[3]
- **Ingestion:** Wash out mouth with water. Remove dentures if any. If material has been swallowed and the exposed person is conscious, give small quantities of water to drink. Stop if the exposed person feels sick as vomiting may be dangerous. Do not induce vomiting unless directed to do so by medical personnel. Get medical attention.[3]

Accidental Release Measures:

In the event of a spill, use personal protective equipment.[2] Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[2] Prevent further leakage or spillage if safe to do so. Do not let product enter drains.[2] Absorb the spillage with inert material (e.g., diatomite, universal binders) and dispose of the contaminated material in accordance with local regulations.[2]

Disposal Plan

All waste materials, including empty containers and contaminated absorbents, must be disposed of as hazardous waste.[2] Contact a licensed professional waste disposal service to dispose of this material. Do not allow the material to be released into the environment.[2]

Disclaimer: This information is intended for guidance only and is not a substitute for a comprehensive risk assessment. Always refer to the specific Safety Data Sheet (SDS) for **Pratensein** and consult with your institution's Environmental Health and Safety (EHS) office for detailed procedures.

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References

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